

Application Notes & Protocols: In Vivo Imaging with Cyclopentolate Hydrochloride-Induced Mydriasis

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Compound of Interest

Compound Name: Cyclopentolate Hydrochloride

Cat. No.: B3427585

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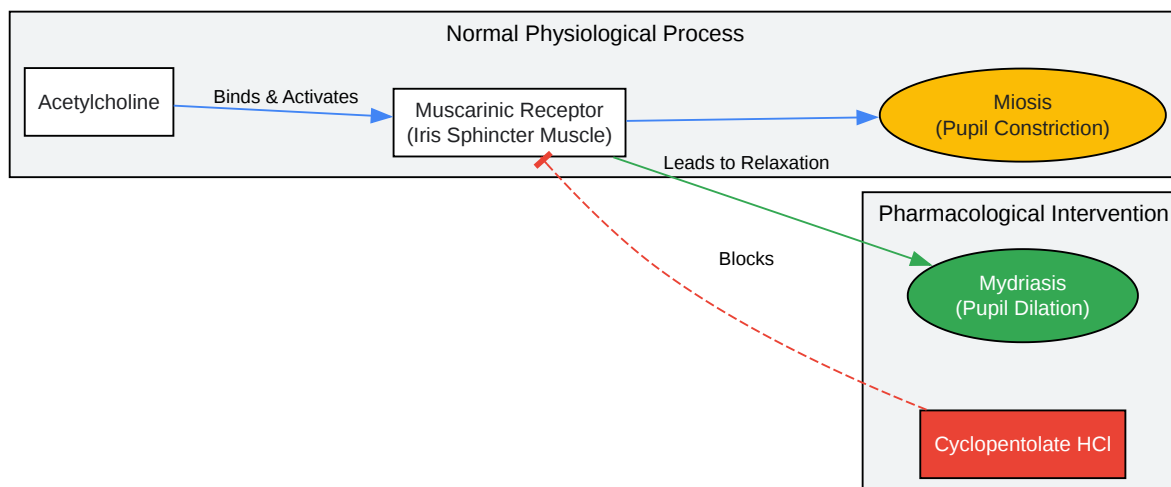
Audience: Researchers, scientists, and drug development professionals.

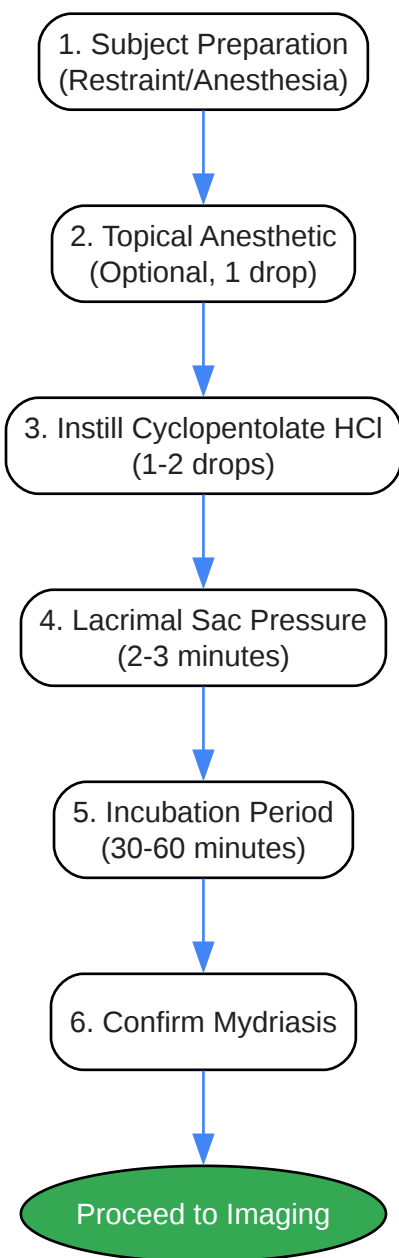
Introduction: **Cyclopentolate hydrochloride** is a synthetic antimuscarinic agent widely used in ophthalmic research and clinical practice to induce mydriasis (pupil dilation) and cycloplegia (paralysis of accommodation).[1][2] Its rapid onset and moderate duration of action make it an invaluable tool for facilitating high-resolution in vivo imaging of the posterior segment of the eye, including the retina, optic nerve, and choroidal vasculature. By blocking the action of acetylcholine on the muscarinic receptors of the iris sphincter and ciliary muscles, cyclopentolate allows for a wider, more stable pupillary aperture, which is essential for techniques such as fundus photography, fluorescein angiography (FA), and optical coherence tomography (OCT).[3][4] These application notes provide detailed protocols and quantitative data for the effective use of **cyclopentolate hydrochloride** in preclinical and clinical ocular imaging studies.

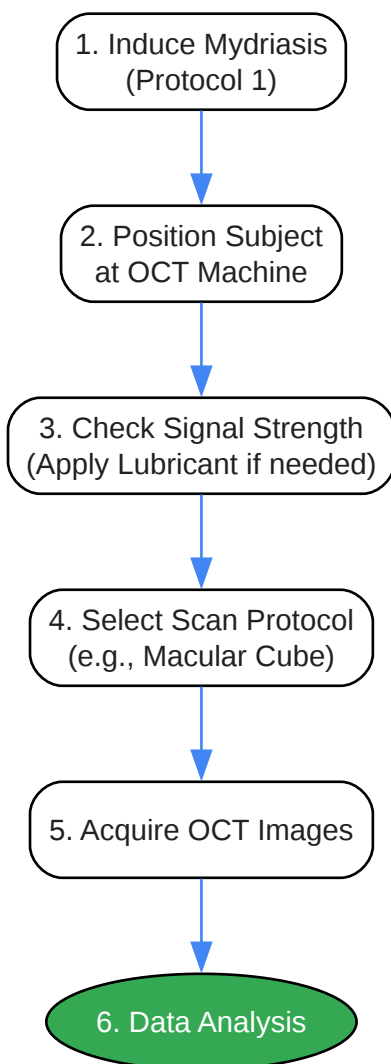
Mechanism of Action

Cyclopentolate hydrochloride is a competitive antagonist of acetylcholine at muscarinic receptors in the eye.[4] Acetylcholine, a neurotransmitter, normally binds to these receptors on the iris sphincter muscle, causing it to contract and the pupil to constrict (miosis). By blocking this interaction, cyclopentolate leads to the relaxation of the iris sphincter muscle and subsequent dilation of the pupil (mydriasis).[4] Simultaneously, it paralyzes the ciliary muscle,

preventing accommodation (cycloplegia), which can be beneficial for obtaining stable refractive measurements and clear images.[1]







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